

A Technical Guide to 3-Cyanoumbelliferone: Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyanoumbelliferone

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This document provides a detailed overview of the chemical properties and synthesis of **3-Cyanoumbelliferone**, a fluorescent coumarin derivative. It is intended to serve as a technical resource, offering concise data, experimental protocols, and a visual representation of its synthetic pathway.

Chemical Structure and Properties

3-Cyanoumbelliferone, also known as 3-Cyano-7-hydroxycoumarin, is a phenolic dye widely utilized as a fluorogenic substrate and a reference standard in various biochemical assays.[1] [2] Its fluorescence is notably sensitive to pH, making it suitable for a broad range of applications.[2] The core structure consists of a coumarin scaffold with a nitrile group at position 3 and a hydroxyl group at position 7.

The chemical identity and key properties of **3-Cyanoumbelliferone** are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	7-hydroxy-2-oxochromene-3-carbonitrile	[1][3]
Synonyms	3-Cyano-7-hydroxycoumarin, 3-Cyanoumbelliferone	[1]
CAS Number	19088-73-4	[4][5]
Molecular Formula	C ₁₀ H ₅ NO ₃	[1][5]
Molecular Weight	187.15 g/mol	[1][5]
Melting Point	≥250 °C	[1]
Appearance	Yellow solid or powder	[1]
Solubility	Soluble in DMF and alcohols	[4][5]
Fluorescence (in MeOH)	λ _{ex} : 408 nm; λ _{em} : 450 nm	[4]
SMILES String	<chem>Oc1ccc2C=C(C#N)C(=O)Oc2c1</chem>	[3]
InChI Key	IJQYTHQDUDCJEQ-UHFFFAOYSA-N	[3]

Synthesis Pathway: Knoevenagel Condensation

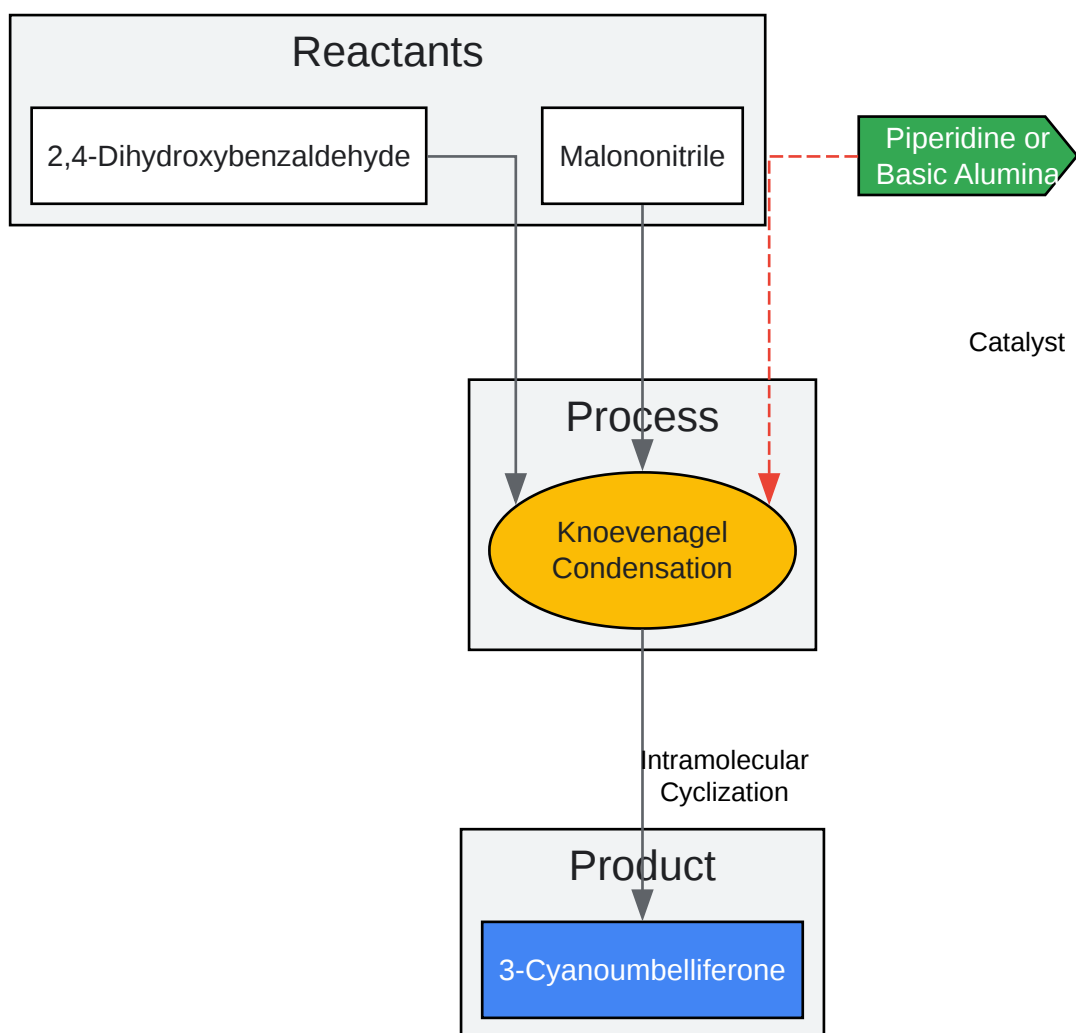
The most prevalent method for synthesizing **3-Cyanoumbelliferone** is the Knoevenagel condensation.[6][7] This reaction involves the nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction.[6]

For the synthesis of **3-Cyanoumbelliferone**, the key steps are:

- **Reactants:** The reaction typically employs 2,4-dihydroxybenzaldehyde (derived from resorcinol) and an active methylene compound such as malononitrile or ethyl cyanoacetate. [7][8]
- **Catalysis:** The condensation is catalyzed by a base. Common catalysts include weak amines like piperidine or solid catalysts such as basic alumina.[6][7][8]

- Cyclization: Following the initial condensation, an intramolecular cyclization (lactonization) occurs, driven by the hydroxyl group on the benzaldehyde ring, which forms the characteristic coumarin core.

The overall reaction scheme is a one-pot procedure that efficiently yields the desired product.



Synthesis Pathway of 3-Cyanoumbelliferone

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- To cite this document: BenchChem. [A Technical Guide to 3-Cyanoumbelliferone: Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100011#3-cyanoumbelliferone-chemical-structure-and-synthesis-pathway]

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